Introduction: The Strategic Importance of the Adamantane Scaffold

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Compound of Interest

Compound Name:	*1-Phenyladamantane*
CAS No.:	*30176-62-6*
Cat. No.:	*B7722557*

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The adamantane moiety, a perfectly symmetrical, rigid, and strain-free tricyclic hydrocarbon, represents the smallest repeating unit of a diamond crystal lattice.[1] Its discovery and subsequent synthesis launched a significant field of chemical research, particularly within medicinal chemistry and materials science.[2][3] When functionalized, as in the case of **1-Phenyladamantane**, this unique scaffold imparts a combination of desirable properties, including high lipophilicity, metabolic stability, and a three-dimensional architecture that is invaluable for exploring biological targets.[3][4]

1-Phenyladamantane ($C_{16}H_{20}$) combines the bulky, non-polar adamantane cage with a phenyl group, creating a molecule of significant interest for drug discovery programs. The adamantyl group often serves as a "lipophilic anchor," enhancing a molecule's ability to cross biological membranes and improving its pharmacokinetic profile.[5][6] This guide provides a comprehensive overview of the core physicochemical characteristics of **1-Phenyladamantane**, details the standard methodologies for their determination, and explores the scientific rationale behind its application in advanced research.

Core Physicochemical Data

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The fundamental physicochemical properties of **1-Phenyladamantane** are crucial for its handling, characterization, and application. The data presented below are compiled from established chemical databases.

Property	Value	Units	Source
Molecular Formula	$C_{16}H_{20}$	-	[7]
Molecular Weight	212.33	$g \cdot mol^{-1}$	[7]
CAS Number	780-68-7	-	
Density	1.07	g/cm^3	[7]
Boiling Point	310.2	°C (at 760 mmHg)	[7]
Flash Point	136.7	°C	[7]
LogP (Octanol-Water Partition Coefficient)	4.15440	-	[7]
Refractive Index	1.585	-	[7]

Detailed Analysis of Physicochemical Properties

Molecular Structure and Lipophilicity

The structure of **1-Phenyladamantane** is defined by the covalent bond between a tertiary carbon of the adamantane cage and a phenyl ring. The adamantane core is exceptionally stable and rigid, a consequence of its strain-free cyclohexane chairs fused in a cage-like structure.[1] This rigidity is a key feature in drug design, as it can precisely orient the phenyl substituent towards a specific binding pocket in a biological target, such as an enzyme or receptor.

The lipophilicity of a compound, quantified by its LogP value, is a critical determinant of its Absorption, Distribution, Metabolism, and Excretion (ADME) properties.[4] A LogP of 4.15 indicates that **1-Phenyladamantane** is highly lipophilic, favoring distribution into non-polar environments like cell membranes over aqueous media.[7] This high lipophilicity is a direct result of the large, non-polar hydrocarbon surface area of the adamantane cage, a property

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intentionally exploited by medicinal chemists to enhance the bioavailability of drug candidates.[5]

Thermal Properties and Stability

The thermal stability of **1-Phenyladamantane** is reflected in its high boiling and flash points.

- Boiling Point (310.2 °C): This elevated boiling point is characteristic of molecules with significant molecular weight and strong intermolecular van der Waals forces.[7] Unlike the parent adamantane molecule which readily sublimes at room temperature due to its high symmetry and ability to form a stable crystal lattice, the addition of the phenyl group disrupts this symmetry, leading to a more typical liquid-gas phase transition at a high temperature.[1]

- Flash Point (136.7 °C): The flash point indicates the lowest temperature at which the compound's vapors will ignite in the presence of an ignition source.[7] This value is essential for safe handling and storage procedures in a laboratory setting.

Solubility Profile

While specific quantitative solubility data for **1-Phenyladamantane** is not extensively published, its solubility profile can be reliably inferred from its structure and the known properties of its constituent parts. The parent adamantane is practically insoluble in water but readily dissolves in nonpolar organic solvents.[1] Given its high LogP value and predominantly hydrocarbon nature, **1-Phenyladamantane** is expected to exhibit:

- Poor solubility in polar solvents like water.

- Good solubility in non-polar organic solvents such as hexane, toluene, and chloroform.[8]

This solubility behavior is a cornerstone of its application in organic synthesis and its pharmacokinetic behavior in biological systems.

Spectroscopic Characterization Profile

Spectroscopic analysis is essential for the unambiguous identification and purity assessment of **1-Phenyladamantane**. Based on its chemical structure, the following spectral characteristics are expected:

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- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The spectrum would show distinct signals for the aromatic protons of the phenyl group (typically in the 7.0-7.5 ppm range) and multiple overlapping signals for the adamantyl protons at the bridgehead and methylene positions (typically in the 1.5-2.5 ppm range).
  - ^{13}C NMR: The spectrum would reveal characteristic signals for the substituted and unsubstituted carbons of the phenyl ring and the distinct carbon environments within the adamantane cage.
- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by C-H stretching vibrations for the sp^3-hybridized carbons of the adamantane cage (below 3000 cm^{-1}) and the sp^2-hybridized carbons of the phenyl ring (above 3000 cm^{-1}). Aromatic C=C stretching bands would also be present in the 1450-1600 cm^{-1} region.
- Mass Spectrometry (MS): Electron ionization mass spectrometry would show a prominent molecular ion peak (M^+) at an m/z ratio corresponding to its molecular weight (212.33). Common fragmentation patterns would likely involve the loss of the phenyl group or fragmentation of the adamantane cage.

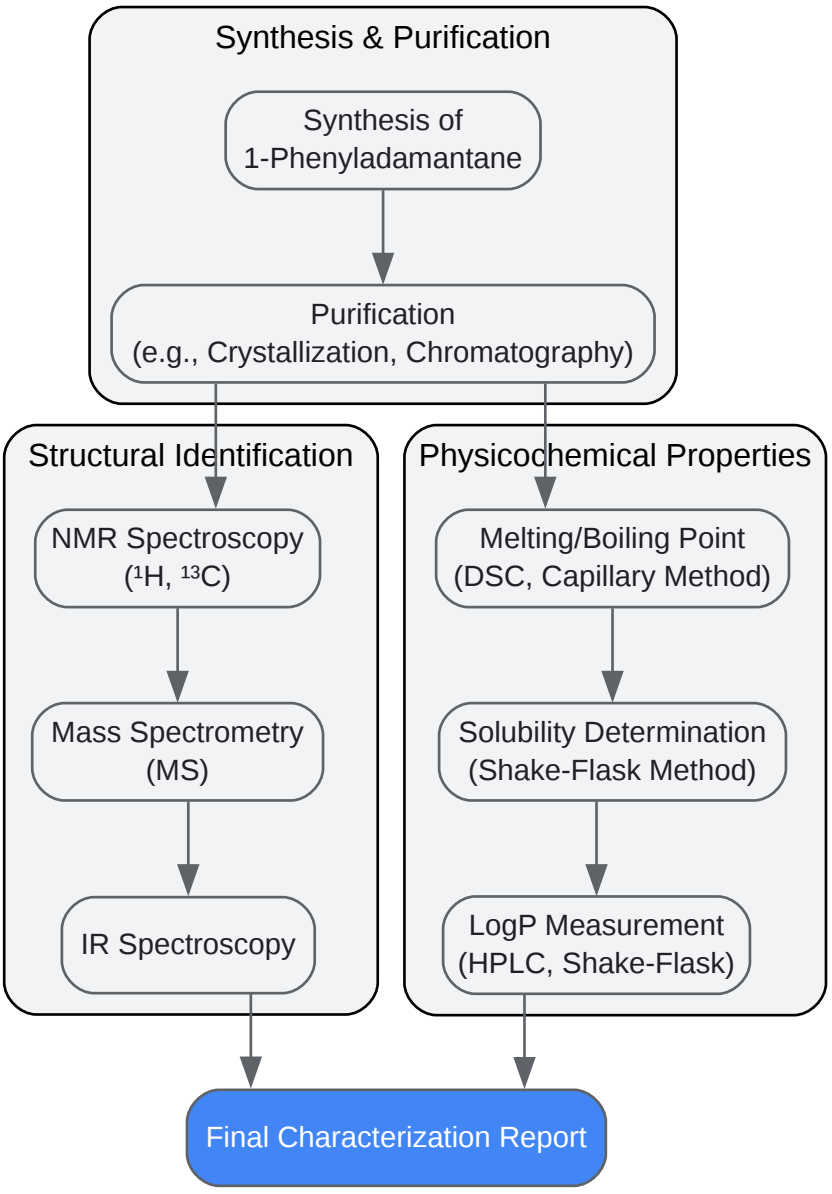
Experimental Protocols for Physicochemical Determination

The accurate determination of physicochemical properties requires standardized, validated experimental protocols. The following section outlines the methodologies and the logical workflow for characterizing a compound like **1-Phenyladamantane**.

Workflow for Physicochemical Characterization

The following diagram illustrates a typical workflow for the comprehensive physicochemical characterization of a novel chemical entity.

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Caption: General workflow for the synthesis, purification, and physicochemical characterization of **1-Phenyladamantane**.

Step-by-Step Methodologies

- Determination of Boiling Point (Capillary Method):
  - Principle: This method relies on observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

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- Procedure:
    1. A small amount of the liquid sample (**1-Phenyladamantane**) is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
    2. A small, inverted capillary tube is placed inside the sample.
    3. The apparatus is slowly heated while stirring.
    4. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
    5. The heat is removed, and the temperature at which the liquid just begins to re-enter the capillary tube is recorded as the boiling point.
- Trustworthiness: This is a classic, reliable method. For high-purity substances, the boiling point will be sharp and reproducible.

- Determination of Lipophilicity (LogP) via Shake-Flask Method:
    - Principle: This method directly measures the partitioning of a solute between two immiscible liquid phases, typically n-octanol and water.
    - Procedure:
        1. Prepare a stock solution of **1-Phenyladamantane** in n-octanol.
        2. Mix a known volume of this solution with a known volume of water in a separatory funnel. The n-octanol and water must be pre-saturated with each other.
        3. Shake the funnel vigorously for a set period (e.g., 30 minutes) to allow equilibrium to be reached.
        4. Allow the two phases to separate completely.
        5. Carefully collect samples from both the n-octanol and aqueous layers.
        6. Determine the concentration of **1-Phenyladamantane** in each layer using a suitable analytical technique (e.g., UV-Vis spectroscopy or HPLC).

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7. Calculate LogP as the base-10 logarithm of the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.

- Trustworthiness: The shake-flask method is considered the "gold standard" for LogP determination. Its accuracy depends on achieving true equilibrium and precise concentration measurements.

Conclusion: A Versatile Scaffold for Modern Science

1-Phenyladamantane is more than a simple organic molecule; it is a highly engineered scaffold that leverages the unique properties of the adamantane cage. Its pronounced lipophilicity, thermal stability, and rigid three-dimensional structure make it a valuable building block in the design of advanced pharmaceuticals and novel materials.[3][9] The physicochemical data and methodologies detailed in this guide provide the foundational knowledge required for researchers to confidently utilize **1-Phenyladamantane** in their scientific endeavors, from fundamental synthesis to complex drug development programs.

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